

An In-depth Technical Guide to the Physical Characteristics of 1-Octadecanol-d37

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Compound of Interest

Compound Name: *N-Octadecyl-D37 alcohol*

Cat. No.: *B1436238*

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This technical guide provides a comprehensive overview of the physical characteristics of 1-octadecanol-d37, tailored for researchers, scientists, and professionals in drug development. The guide details the compound's physical properties, outlines experimental protocols for their determination, and includes a workflow diagram for physical characterization.

Introduction

1-Octadecanol-d37 is a deuterated form of 1-octadecanol, also known as stearyl alcohol. In this isotopically labeled version, the hydrogen atoms have been replaced with deuterium. This substitution is of significant interest in various research applications, including metabolic studies, pharmacokinetic analyses, and as an internal standard in mass spectrometry-based assays, due to the distinct mass difference imparted by the deuterium atoms. Understanding the physical properties of this compound is crucial for its proper handling, formulation, and application in experimental settings.

Physical and Chemical Properties

The physical properties of 1-octadecanol-d37 are expected to be very similar to its non-deuterated counterpart, 1-octadecanol. The primary difference lies in its molecular weight due to the presence of deuterium. The data presented below includes information for both the deuterated compound and its non-deuterated analog for a comprehensive comparison.

Property	1-Octadecanol-d37	1-Octadecanol (Stearyl Alcohol)
Appearance	-	White, waxy solid, flakes, or granules[1][2][3]
Chemical Formula	$\text{CD}_3(\text{CD}_2)_{17}\text{OH}$ [4][5]	$\text{C}_{18}\text{H}_{38}\text{O}$ [1][2][3]
CAS Number	204259-62-1[4][5]	112-92-5[1][2][6][7][8]
Molecular Weight	307.72 g/mol [4][5]	270.49 g/mol [2][6][9]
Melting Point	-	56-60 °C[1][2][6][7][8][10]
Boiling Point	-	210 °C at 15 mmHg[1][6][7], 336-350 °C at atmospheric pressure[3][11]
Density	-	0.812 g/mL at 25 °C[1][2][6][7][8]
Solubility	-	Water: Insoluble to slightly soluble (0.001 g/L at 23 °C)[1][2][3][6][7]. Other Solvents: Soluble in ethanol, ether, acetone, and benzene[1][2][10][12].
Vapor Pressure	-	<0.01 mmHg at 38 °C[1][6][7]
Flash Point	-	170-195 °C[1][3]
Auto-ignition Temp.	-	~450 °C (842 °F)[3][6][7]

Note: Specific experimental data for the melting point, boiling point, density, and solubility of 1-octadecanol-d37 are not readily available in the searched literature. The values for 1-octadecanol are provided as a close approximation.

Experimental Protocols

The following sections detail standard methodologies for determining the key physical characteristics of long-chain alcohols like 1-octadecanol-d37.

The melting point is determined by observing the temperature range over which the solid compound transitions into a liquid.^{[13][14]} A sharp melting range is indicative of a pure compound.^{[13][14][15]}

Methodology (Capillary Method):

- **Sample Preparation:** A small amount of finely powdered 1-octadecanol-d37 is packed into a capillary tube to a height of 1-2 mm.^{[14][15]}
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, such as a Mel-Temp or a Thiele tube filled with a high-boiling point oil (e.g., mineral oil).^{[13][15]} The capillary is positioned adjacent to a thermometer.^{[14][15]}
- **Heating:** The apparatus is heated slowly, at a rate of approximately 1-2 °C per minute, as the temperature approaches the expected melting point.^[13]
- **Observation and Measurement:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has transformed into a clear liquid is recorded as the end of the melting range.^{[13][15]}

The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.^[16]

Methodology (Thiele Tube Method):

- **Sample Preparation:** A small amount of 1-octadecanol-d37 (a few milliliters) is placed in a small test tube.^[17] A capillary tube, sealed at one end, is inverted and placed into the test tube with the open end submerged in the liquid.^[18]
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and immersed in a Thiele tube containing a heating oil.^[18]
- **Heating:** The Thiele tube is gently heated, causing the temperature of the oil and the sample to rise.^[18]
- **Observation and Measurement:** As the liquid nears its boiling point, a steady stream of bubbles will emerge from the inverted capillary tube.^[18] The heat is then removed. The

boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.[\[18\]](#)

Density is the mass of a substance per unit volume. For a solid like 1-octadecanol-d37, its density can be determined by measuring the volume it displaces.

Methodology (Volume Displacement):

- **Mass Measurement:** A known mass of 1-octadecanol-d37 is accurately weighed using an analytical balance.
- **Volume Measurement:** A graduated cylinder is partially filled with a liquid in which 1-octadecanol-d37 is insoluble (e.g., water). The initial volume of the liquid is recorded.
- The weighed solid is carefully added to the graduated cylinder, ensuring it is fully submerged. The new volume is recorded. The difference between the final and initial volumes represents the volume of the solid.[\[19\]](#)
- **Calculation:** The density is calculated by dividing the mass of the solid by its measured volume.

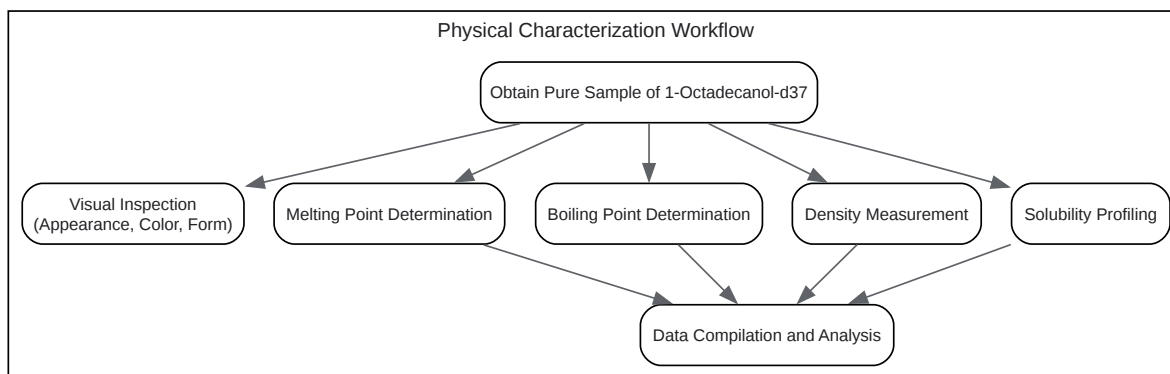
Solubility is assessed by observing the extent to which a compound dissolves in a particular solvent.

Methodology (Qualitative Assessment):

- **Procedure:** A small, measured amount of 1-octadecanol-d37 (e.g., 25 mg) is placed in a test tube.[\[20\]](#)
- A small volume of the solvent (e.g., 0.75 mL of water, ethanol, or hexane) is added to the test tube.[\[20\]](#)
- The mixture is vigorously agitated.[\[20\]](#)
- **Observation:** The sample is observed to determine if it has dissolved completely, partially, or not at all. The process can be repeated with different solvents to create a solubility profile.
[\[20\]](#)[\[21\]](#)

Visualizations

The following diagram illustrates a general workflow for the physical characterization of a chemical compound like 1-octadecanol-d37.



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Caption: Workflow for the physical characterization of 1-octadecanol-d37.

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